

# An In-depth Technical Guide to 2-Bromo-3-butylthiophene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Bromo-3-butylthiophene

Cat. No.: B128449

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Bromo-3-butylthiophene** is a substituted thiophene derivative that has emerged as a significant building block in the fields of medicinal chemistry and materials science. Its unique chemical structure, featuring a reactive bromine atom and a solubilizing butyl group on a thiophene ring, makes it a versatile intermediate for the synthesis of a wide range of functional molecules. This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **2-Bromo-3-butylthiophene**, with a focus on its utility for researchers and professionals in drug development and materials science. The presence of a bromine atom makes it particularly useful for various cross-coupling reactions, which are fundamental in modern organic synthesis.<sup>[1]</sup> The butyl group can influence the solubility and physical properties of the resulting compounds.<sup>[1]</sup>

## Chemical Structure and Identifiers

The chemical structure of **2-Bromo-3-butylthiophene** consists of a central five-membered thiophene ring, with a bromine atom at the 2-position and a butyl group at the 3-position.

IUPAC Name: **2-bromo-3-butylthiophene**<sup>[2]</sup> CAS Number: 145543-82-4<sup>[2][3]</sup> Molecular Formula: C<sub>8</sub>H<sub>11</sub>BrS<sup>[2][3]</sup> SMILES: CCCCC1=C(SC=C1)Br<sup>[2]</sup>

Caption: Chemical structure of **2-Bromo-3-butylthiophene**.

## Physicochemical Properties

The physical and chemical properties of **2-Bromo-3-butylthiophene** are summarized in the table below. This data is essential for its handling, storage, and application in chemical synthesis.

Property	Value	Reference
Molar Mass	219.14 g/mol	[3]
Appearance	White to Yellow to Green clear liquid	[4]
Density	1.361 g/cm <sup>3</sup>	[3]
Boiling Point	236 °C	[3]
Flash Point	97 °C	[3]
Refractive Index	1.5390-1.5430	[3]
Vapor Pressure	0.074 mmHg at 25°C	[3]
Purity	>98.0% (GC)	[4]

## Synthesis

**2-Bromo-3-butylthiophene** can be synthesized from 3-bromothiophene through a two-step process.[3] While a specific detailed protocol for the butyl derivative is not readily available in the provided search results, a general synthetic methodology can be inferred from the synthesis of similar 2-bromo-3-alkylthiophenes. The following is a representative experimental protocol.

## Experimental Protocol: Synthesis of 2-Bromo-3-alkylthiophenes

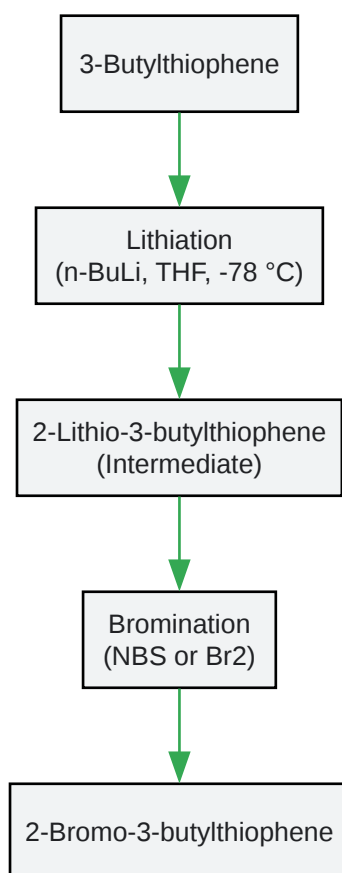
This protocol is based on the general principles of thiophene chemistry and should be adapted and optimized for the synthesis of **2-Bromo-3-butylthiophene**.

Step 1: Lithiation of 3-Alkylthiophene

- To a solution of a 3-alkylthiophene in an anhydrous aprotic solvent (e.g., tetrahydrofuran) under an inert atmosphere (e.g., argon), cool the reaction mixture to a low temperature (e.g., -78 °C).
- Slowly add a solution of a strong base, such as n-butyllithium, dropwise to the reaction mixture.
- Stir the mixture at low temperature for a specified period to ensure complete lithiation at the 2-position.

#### Step 2: Bromination

- To the lithiated thiophene solution, slowly add a brominating agent, such as N-bromosuccinimide (NBS) or bromine, while maintaining the low temperature.
- After the addition is complete, allow the reaction to warm to room temperature and stir for several hours.
- Quench the reaction with an aqueous solution (e.g., saturated ammonium chloride).
- Extract the product with an organic solvent (e.g., diethyl ether or dichloromethane).
- Wash the organic layer with brine, dry over an anhydrous drying agent (e.g., sodium sulfate), and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation or column chromatography to obtain the pure 2-bromo-3-alkylthiophene.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway for **2-Bromo-3-butylthiophene**.

## Reactivity and Applications

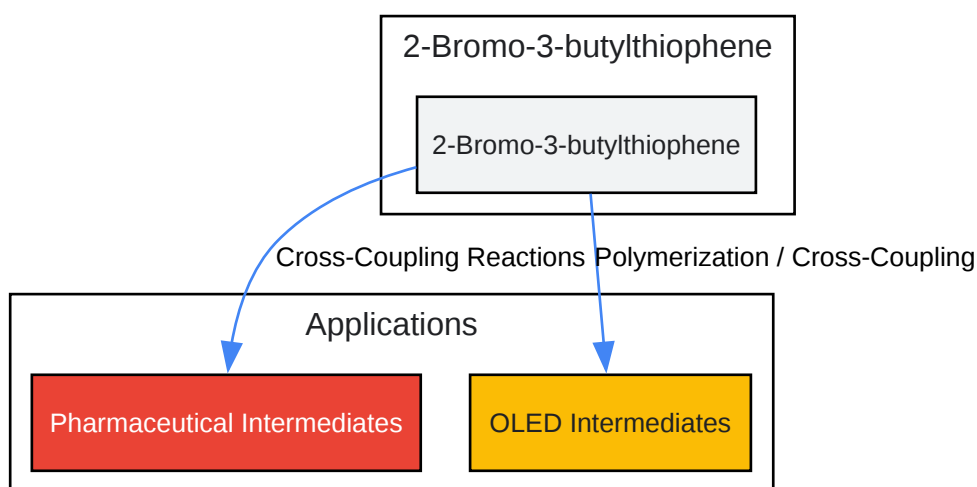
The bromine atom at the 2-position of the thiophene ring is the primary site of reactivity, making **2-Bromo-3-butylthiophene** a valuable substrate for various cross-coupling reactions. This reactivity allows for the introduction of a wide range of functional groups, enabling the synthesis of complex molecules.

## Applications in Materials Science

**2-Bromo-3-butylthiophene** is a key intermediate in the synthesis of organic semiconductors for use in Organic Light-Emitting Diodes (OLEDs) and other organic electronic devices.<sup>[1][5]</sup> The thiophene backbone possesses semiconducting properties, and the bromo- and butyl-substituents allow for polymerization and tuning of solubility and processability of the resulting materials.<sup>[5]</sup>

## Applications in Drug Development

The thiophene moiety is a common scaffold in many pharmacologically active compounds. **2-Bromo-3-butylthiophene** serves as a foundational building block for the creation of novel drug candidates.<sup>[1]</sup> The reactive bromine atom facilitates the attachment of various pharmacophores through cross-coupling reactions, enabling the exploration of new chemical space in drug discovery programs.



[Click to download full resolution via product page](#)

Caption: Role of **2-Bromo-3-butylthiophene** as a versatile intermediate.

## Conclusion

**2-Bromo-3-butylthiophene** is a valuable and versatile chemical intermediate with significant applications in both materials science and drug development. Its unique combination of a reactive bromine handle, a solubilizing alkyl chain, and a conjugated thiophene core provides chemists with a powerful tool for the synthesis of advanced materials and novel therapeutic agents. The information provided in this technical guide serves as a foundational resource for researchers and professionals working with this important compound.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbinno.com [nbinno.com]
- 2. 2-Bromo-3-butylthiophene | C<sub>8</sub>H<sub>11</sub>BrS | CID 15354891 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chembk.com [chembk.com]
- 4. 2-Bromo-3-butylthiophene | 145543-82-4 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 5. nbinno.com [nbinno.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Bromo-3-butylthiophene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b128449#chemical-structure-of-2-bromo-3-butylthiophene]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)